

A Technical Guide to 4-Ethyl-2-methoxyphenol-d3 for Research Applications

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Compound of Interest

Compound Name: 4-Ethyl-2-methoxyphenol-d3

Cat. No.: B15136324

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial sourcing of **4-Ethyl-2-methoxyphenol-d3**, a deuterated analog of the aroma compound 4-ethylguaiacol. This guide is intended to assist researchers in acquiring this stable isotope-labeled compound for its primary application as an internal standard in quantitative analytical studies, particularly in the fields of pharmacokinetics, metabolomics, and food science.

Commercial Supplier and Product Specifications

4-Ethyl-2-methoxyphenol-d3 is a specialized chemical available from a limited number of suppliers. The following table summarizes the available quantitative data for the identified commercial source.

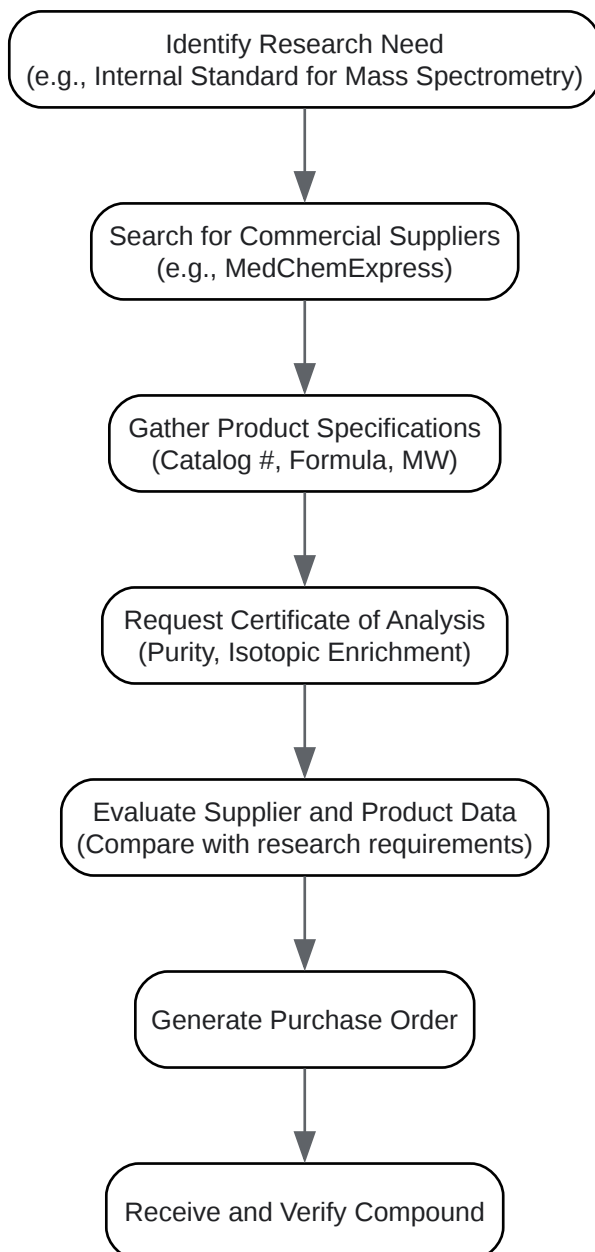
Supplier	Product Name	Catalog Number	Molecular Formula	Molecular Weight	CAS Number	Purity	Available Quantities
MedChemExpress	4-Ethyl-2-methoxyphenol-d3	HY-W017374 S1	C ₉ H ₉ D ₃ O _z ^[1]	155.21 ^[1]	Not Provided	Not specified; Certificate of Analysis should be requested	Custom

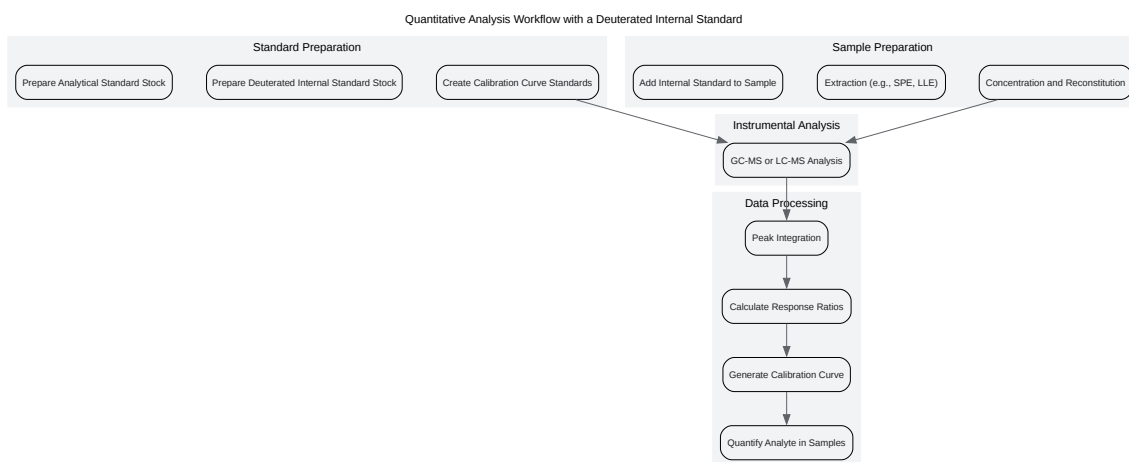
Note: While a specific Certificate of Analysis for this product was not publicly available at the time of this guide's compilation, MedChemExpress is a known supplier of a wide range of bioactive molecules and their isotopically labeled counterparts.^[2] Researchers are advised to request a lot-specific Certificate of Analysis directly from the supplier for detailed purity information.

Logical Workflow for Procurement

The process of acquiring a specialized chemical like **4-Ethyl-2-methoxyphenol-d3** involves a series of logical steps to ensure the product meets the specific requirements of the intended research.

Procurement Workflow for 4-Ethyl-2-methoxyphenol-d3





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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